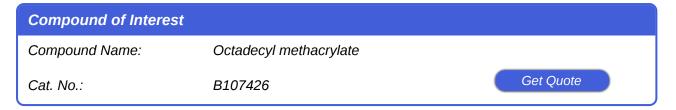


# Application Note: Non-Aqueous Dispersion Polymerization Using Octadecyl Acrylate (ODA) Based Stabilizers

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Non-aqueous dispersion polymerization (NADP) is a powerful technique for synthesizing polymer particles with controlled sizes in non-polar media. A critical component of this process is the steric stabilizer, which prevents particle aggregation. Copolymers containing octadecyl acrylate (ODA) are highly effective stabilizers due to the excellent solubility of the long alkyl side chains in aliphatic hydrocarbon solvents. This document provides a detailed overview of the principles, experimental protocols, and applications of NADP using ODA-based stabilizers, particularly for creating monodisperse polymer micro- and nanoparticles relevant to various fields, including drug delivery.

### **Principle of the Method**

Non-aqueous dispersion polymerization is a form of precipitation polymerization where an initially homogeneous solution of monomer, initiator, and a polymeric stabilizer in a non-polar solvent becomes heterogeneous as the reaction proceeds. The newly formed polymer is insoluble in the continuous phase and precipitates. The ODA-based stabilizer, an amphipathic copolymer, adsorbs onto the surface of these nascent polymer particles.

The stabilizer typically consists of two key components:



- An "anchor" segment: This part of the polymer is insoluble in the non-polar solvent but has a strong affinity for the polymer particles being formed (the "core"). An example is a poly(methyl methacrylate) (PMMA) block.
- A "soluble" segment: This is the poly(octadecyl acrylate) (PODA) chain. Its long C18 alkyl groups are highly soluble in non-polar solvents like hexane or dodecane, forming a steric barrier around the particles that prevents them from flocculating.

This process allows for the synthesis of stable, spherical polymer particles with controlled sizes, often in the range of nanometers to micrometers.

#### **Key Components & Considerations**

- Monomers (Core): A wide variety of ethylenically unsaturated monomers can be used to form
  the core particles, including methyl methacrylate (MMA), acrylonitrile (AN), glycidyl
  methacrylate (GMA), and styrene. The choice of monomer determines the properties of the
  final polymer particles.
- Stabilizer: Copolymers of ODA with other monomers like MMA are commonly synthesized via controlled radical polymerization techniques such as Atom Transfer Radical Polymerization (ATRP) to create well-defined block or gradient copolymers. These pre-formed stabilizers offer excellent control over particle size and distribution.
- Solvent (Continuous Phase): The solvent must dissolve the monomer, initiator, and the soluble part of the stabilizer (the PODA segment), but not the core polymer being formed. Common solvents are non-polar hydrocarbons like hexane and dodecane.
- Initiator: A free-radical initiator soluble in the non-polar medium is required. 2,2' Azobisisobutyronitrile (AIBN) is a common choice.

#### **Applications in Research and Drug Development**

The ability to produce monodisperse polymer particles with tunable sizes and functionalities makes NADP a valuable tool for drug development.

• Controlled Drug Release: The polymer core can be designed to encapsulate therapeutic agents. The particle size and composition influence the release kinetics. Copolymers of

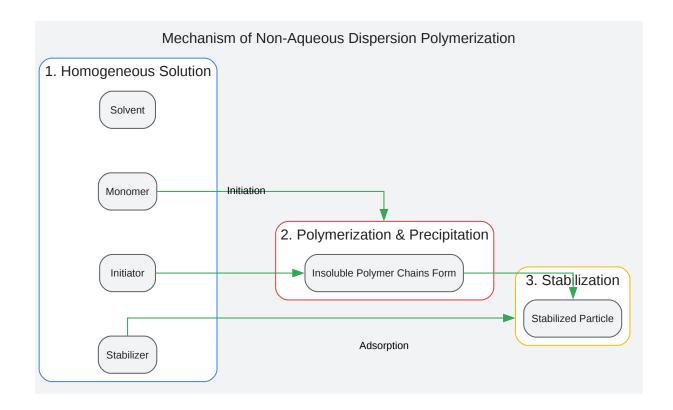


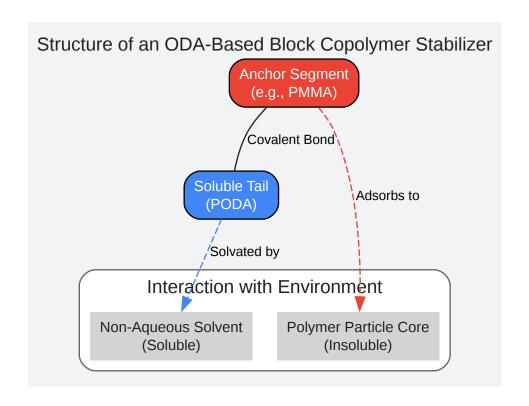
glycidyl methacrylate (GMA), for instance, offer reactive epoxy groups for further functionalization.

- Targeted Delivery: Particle surfaces can be modified with targeting ligands. The use of functional comonomers in the core or the stabilizer allows for covalent attachment of biomolecules.
- Bio-imaging and Diagnostics: Fluorescent or contrast agents can be incorporated into the polymer particles.
- Nanoparticle Formulations: NADP provides a method to create nanoparticles from waterinsoluble drugs that have been acrylated, directly incorporating them into the polymer framework. This can enhance the bioavailability and therapeutic efficacy of poorly soluble compounds.

#### **Visualization of Key Processes**







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